

Application Notes & Protocols for Anticancer Screening of Novel Benzothiazole Derivatives

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Compound of Interest

Compound Name: 2-Amino-4,5-dihydrobenzo[D]thiazol-6(7H)-one

Cat. No.: B043109

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Introduction

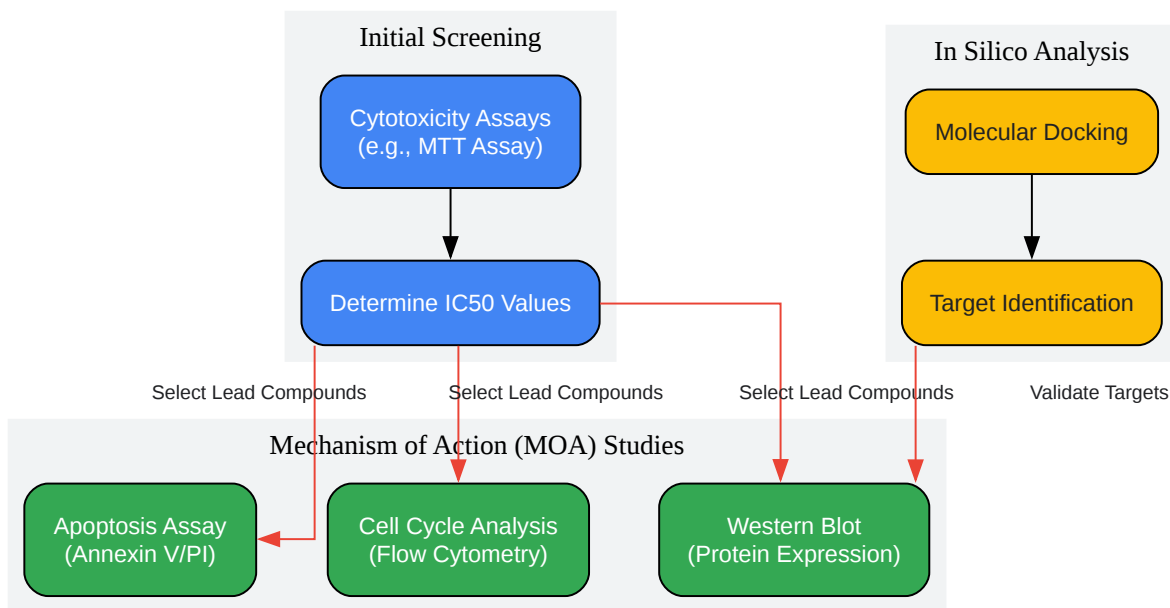
Benzothiazole, a bicyclic heterocyclic compound, has emerged as a privileged scaffold in medicinal chemistry due to the diverse biological activities of its derivatives.[1] In recent years, extensive research has focused on the synthesis and evaluation of novel benzothiazole compounds as potential anticancer agents.[1] These synthetic derivatives have demonstrated significant efficacy against a wide range of cancer cell lines.[2][3] They operate through a multitude of mechanisms, including the induction of programmed cell death (apoptosis), halting the cell division cycle, and inhibiting critical signaling pathways essential for tumor growth and survival.[1][4][5][6]

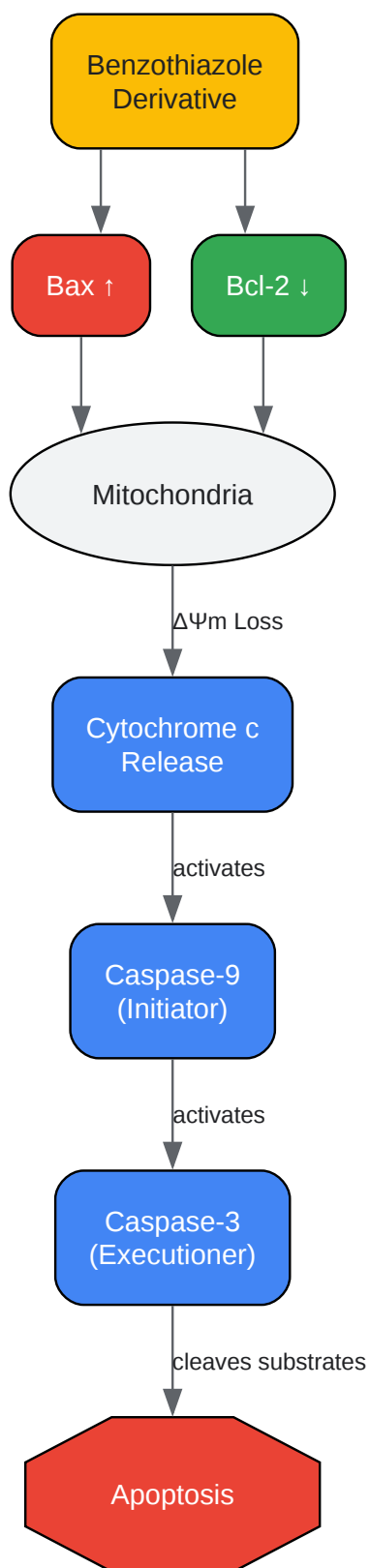
This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the screening and mechanistic evaluation of novel benzothiazole derivatives. It includes detailed protocols for key in vitro assays, summarizes quantitative data from recent studies, and illustrates essential workflows and signaling pathways.

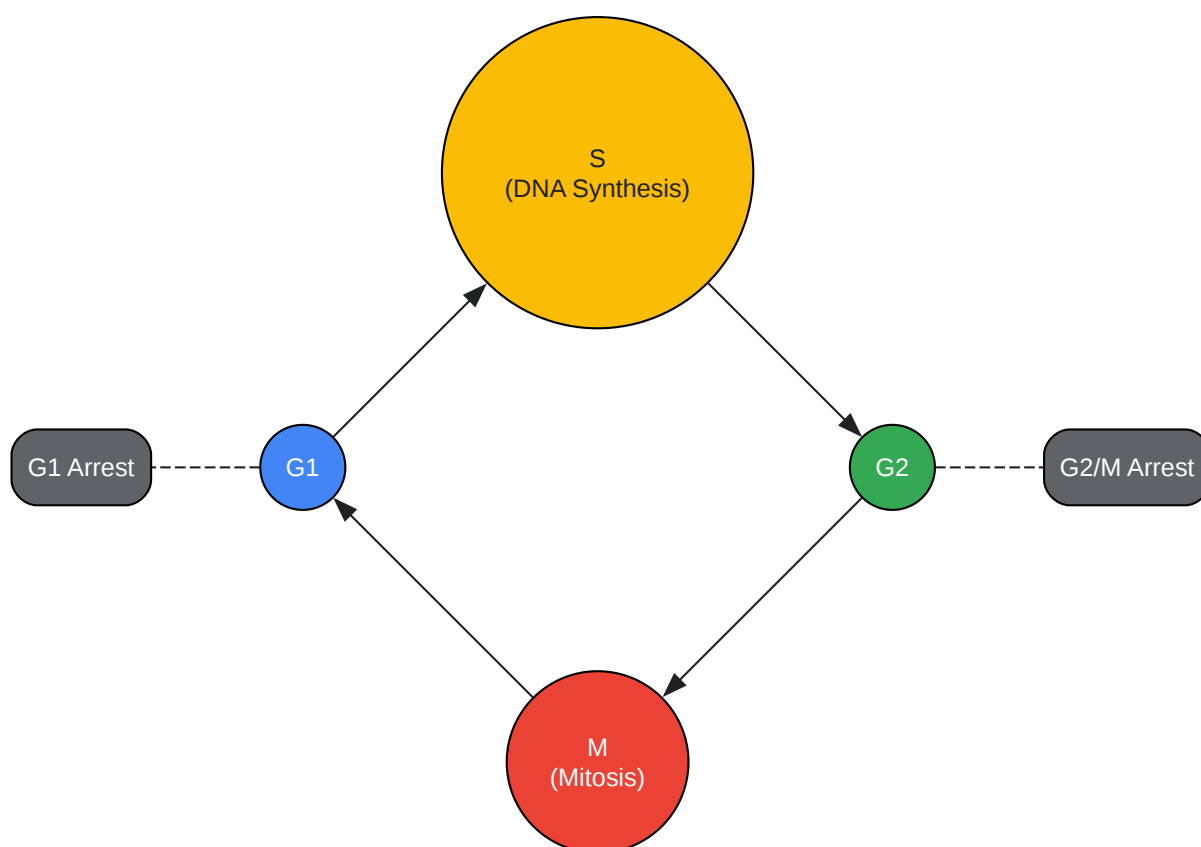
Experimental and Computational Screening Workflow

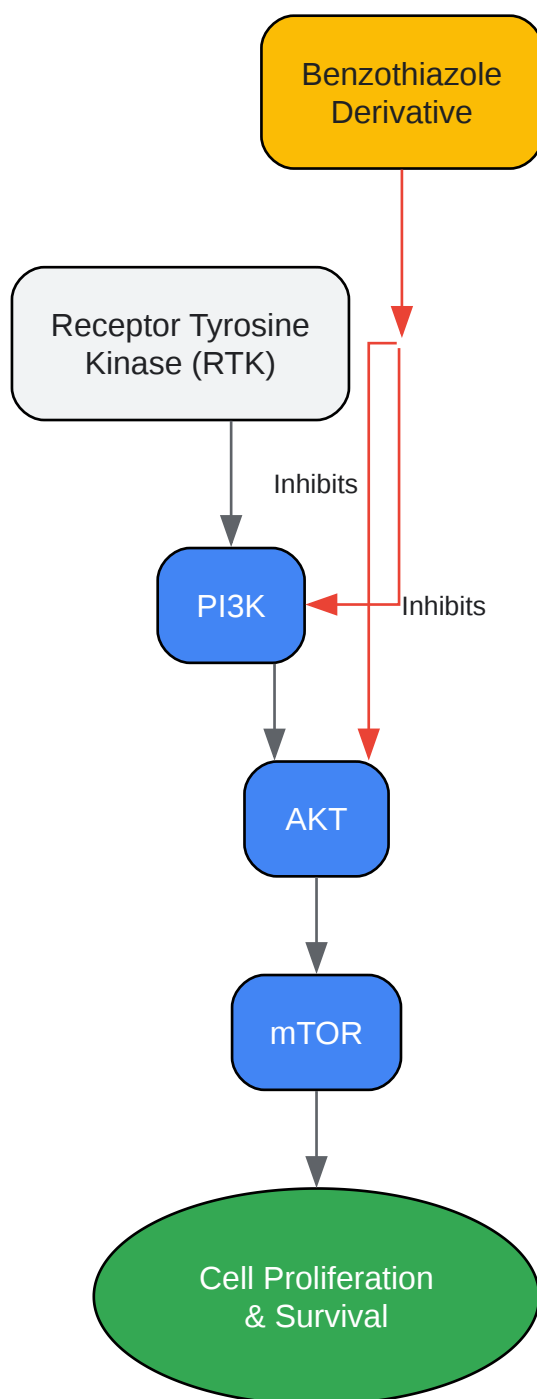
A systematic approach is crucial for identifying and characterizing promising anticancer candidates. The workflow begins with broad cytotoxicity screening, followed by more detailed

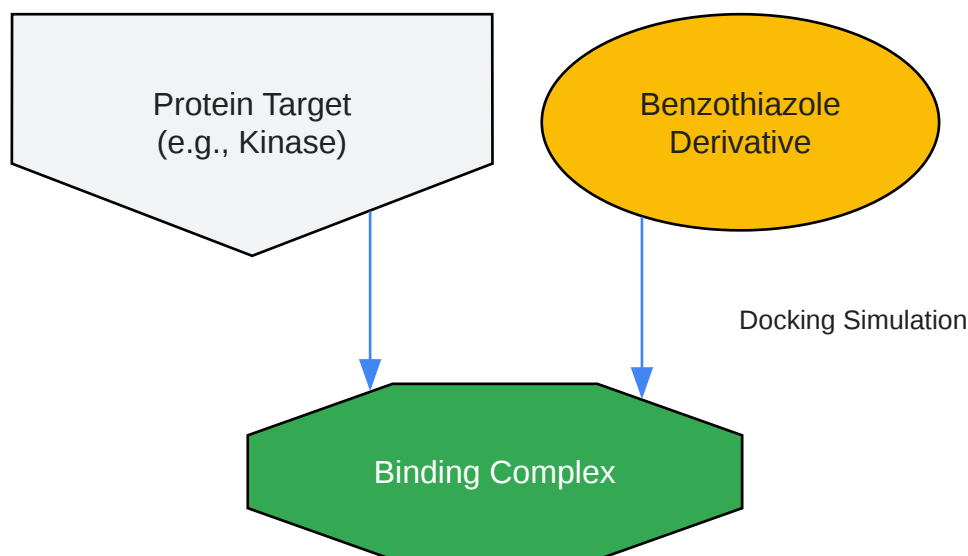
mechanistic studies for the most potent compounds, often complemented by in silico analysis to predict molecular targets.











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References

- 1. benchchem.com [benchchem.com]
- 2. tandfonline.com [tandfonline.com]
- 3. tandfonline.com [tandfonline.com]
- 4. A Review on Anticancer Potentials of Benzothiazole Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Review on Anticancer Potentials of Benzothiazole Derivatives | Bentham Science [eurekaselect.com]
- 6. Anticancer and Anti-Inflammatory Effects of Benzothiazole Derivatives Targeting NF- κ B/COX-2/iNOS in a Hepatocellular Carcinoma Cell Line - PMC [pmc.ncbi.nlm.nih.gov]
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